

Commercial availability and suppliers of Levoglucosan-13C6

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Compound of Interest

Compound Name: Levoglucosan-13C6

Cat. No.: B583477

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Levoglucosan-13C6: A Technical Guide for Researchers

For researchers, scientists, and drug development professionals, this guide provides an indepth overview of the commercial availability, suppliers, and technical applications of **Levoglucosan-13C6**. This isotopically labeled anhydrosugar serves as a critical internal standard and tracer in various analytical studies, particularly in environmental and biomass combustion research.

Commercial Availability and Suppliers

Levoglucosan-13C6 is commercially available from several specialized chemical suppliers. The compound, fully labeled with Carbon-13 isotopes (U-13C6), is typically offered with a high degree of chemical and isotopic purity. Below is a summary of offerings from prominent suppliers.



| Supplier | Product Number | Formulation | Chemical Purity | Isotopic Enrichment | Unit Size |
|--|-------------------|----------------------|--------------------|--|---------------|
| Cambridge Isotope Laboratories, Inc. (CIL) | CLM-4748- PK | Neat Solid | 98% | 98% (U- ¹³ C ₆) | Not Specified |
| Cambridge Isotope Laboratories, Inc. (CIL) | CLM-4748- 0.1 | Neat Solid | 98% | 98% (U- ¹³ C ₆) | 0.1 g |
| Cambridge Isotope Laboratories, Inc. (CIL) | CLM-4748- 1.2 | 100 μg/mL in DMSO | 98% | 98% (U- ¹³ C ₆) | 1.2 mL |
| MedchemExp ress | HY-139391S | Solid | 98.05% | Not Specified | 1 mg, 5 mg |
| Eurisotop (a subsidiary of CIL) | CLM-4748- 0.1 | Neat Solid | 98% | 98% (U- ¹³ C ₆) | 0.1 g |
| Eurisotop (a subsidiary of CIL) | CLM-4748- PK | Neat Solid | 98% | 98% (U- ¹³ C ₆) | 1 g |

Synthesis and Purification

While commercially available, gram-scale synthesis of 13C-labeled levoglucosan from 13C glucose has been reported. A one-step protocol utilizes 2-chloro-1,3-dimethylimidazolinium chloride to selectively activate the anomeric carbon, facilitating its conversion to the anhydroglucose.[1] Large-scale purification is effectively achieved through chromatography on silica gel.[1]

Applications in Research



Levoglucosan-13C6 is primarily utilized as an internal standard for the quantification of levoglucosan in environmental samples by isotope dilution mass spectrometry. Levoglucosan is a well-established molecular marker for biomass burning.[2] The use of a stable isotope-labeled internal standard like **Levoglucosan-13C6** allows for accurate quantification by correcting for matrix effects and variations in instrument response.[3] It is also employed as a tracer to study the chemical pathways and degradation of biomass burning products in the atmosphere.[3][4]

Experimental Protocols

A key application of **Levoglucosan-13C6** is in gas chromatography/mass spectrometry (GC/MS) analysis. Due to the high polarity of levoglucosan, derivatization is necessary prior to GC analysis. A widely used method involves a two-step derivatization with methylboronic acid (MBA) and N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA).

Detailed Derivatization Protocol for GC/MS Analysis[5] [6][7]

This protocol is optimized for the analysis of levoglucosan using a stable isotope-labeled internal standard.

Materials:

- Levoglucosan-13C6 (as internal standard)
- Sample containing levoglucosan
- Methylboronic acid (MBA)
- N-Methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA)
- Pyridine
- Anhydrous solvents (e.g., hexane, dichloromethane)
- GC vials

Procedure:



- Sample Preparation: Accurately weigh a known amount of the sample into a GC vial.
- Internal Standard Spiking: Add a known amount of Levoglucosan-13C6 solution to the sample.
- Drying: Evaporate the solvent to dryness under a gentle stream of nitrogen.
- First Derivatization (Methylboronic Acid):
 - Add a solution of methylboronic acid in pyridine to the dried sample.
 - Heat the vial at 70°C for 60 minutes. This reaction forms a cyclic boronate ester with the cis-diols of levoglucosan.
- Second Derivatization (MSTFA):
 - After cooling, add MSTFA to the reaction mixture.
 - Heat the vial at 70°C for 120 minutes. MSTFA derivatizes the remaining hydroxyl group.
- Analysis: The resulting solution containing the derivatized levoglucosan and Levoglucosan 13C6 can be directly injected into the GC/MS system.

Optimized Reaction Conditions:

- Reaction Temperature: 70°C for both derivatization steps.[5][6][7]
- Reaction Time: 60 minutes for MBA and 120 minutes for MSTFA.[5][6][7]
- Molar Ratio: The recommended molar ratio of levoglucosan to MBA to MSTFA is approximately 1:1:100 to 1:1:120.[5][6][7]
- Solvent Ratio: The optimal volume ratio of MSTFA to pyridine is between 1:3 and 1:4.[5][6][7]

Experimental Workflow Visualization

The following diagram illustrates the general workflow for the analysis of levoglucosan in a sample using **Levoglucosan-13C6** as an internal standard with GC/MS.



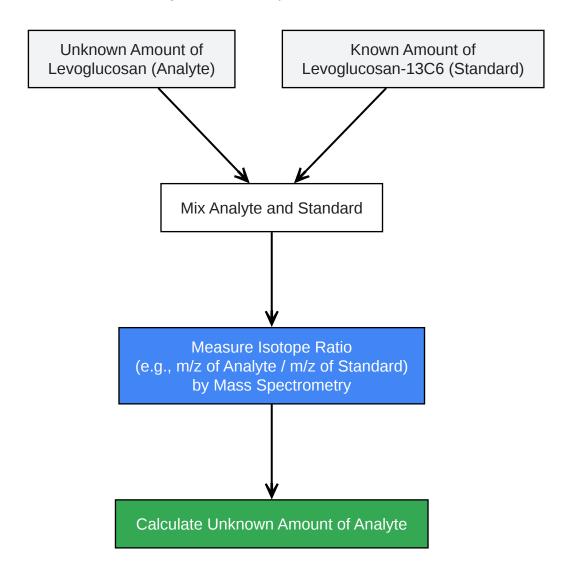


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GC/MS analysis workflow for levoglucosan.

Logical Relationship in Isotope Dilution

The core principle of using **Levoglucosan-13C6** for quantification is isotope dilution. The diagram below illustrates the logical relationship.





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Principle of isotope dilution mass spectrometry.

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